

An In-depth Technical Guide on 2-(3,4-Dimethoxyphenyl)propanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3,4-Dimethoxyphenyl)propanal

Cat. No.: B3265088

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **2-(3,4-Dimethoxyphenyl)propanal**, a compound of interest in various research and development applications. The following sections detail its molecular weight and chemical formula, presented in a clear and accessible format for scientific professionals.

Molecular and Physical Properties

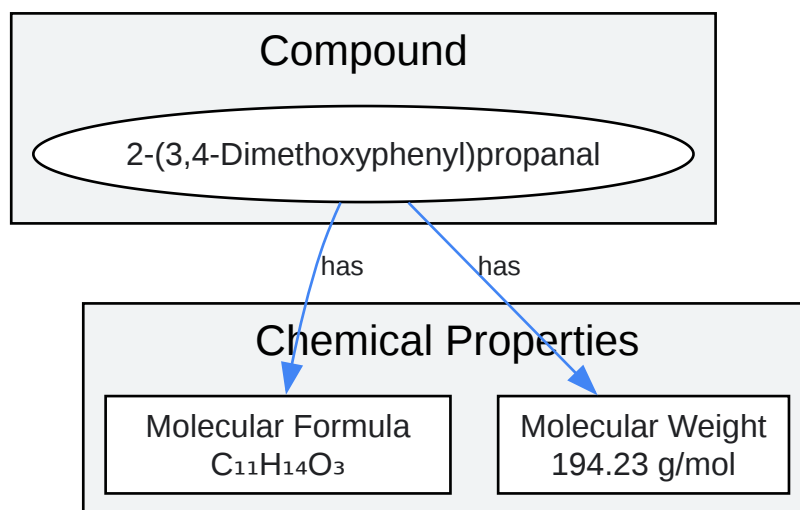
The fundamental characteristics of **2-(3,4-Dimethoxyphenyl)propanal** are summarized in the table below. These properties are crucial for experimental design, chemical synthesis, and analytical procedures.

| Property | Value | Source |
|-------------------|------------------------------------------------|--------------------------|
| Molecular Formula | C ₁₁ H ₁₄ O ₃ | PubChem[1], Guidechem[2] |
| Molecular Weight | 194.23 g/mol | Guidechem[2] |
| Monoisotopic Mass | 194.094294304 u | Guidechem[2] |

Chemical Structure and Identifiers

The structural representation and key identifiers of **2-(3,4-Dimethoxyphenyl)propanal** are fundamental for its unambiguous identification in databases and literature.

Logical Relationship of Chemical Information



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Caption: Relationship between the compound and its molecular properties.

This guide serves as a foundational resource for professionals engaged in scientific research and drug development. For further information, including experimental protocols and detailed signaling pathways, please refer to specialized chemical databases and peer-reviewed literature.

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References

- 1. 2-(3,4-Dimethoxyphenyl)propanal | C₁₁H₁₄O₃ | CID 20514626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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